

TEGOSOFT® 189 (Pentaerythrityl Tetraisostearate): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: TEGOSOFT 189

Cat. No.: B1169835

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For Researchers, Scientists, and Drug Development Professionals

Introduction

TEGOSOFT® 189, chemically known as Pentaerythrityl Tetraisostearate, is a versatile and high-performance emollient ester widely utilized in the cosmetic and pharmaceutical industries. Its unique chemical structure imparts desirable sensory and functional properties to a variety of formulations. This technical guide provides an in-depth overview of the chemical structure, physicochemical properties, and analytical methodologies for TEGOSOFT® 189, tailored for professionals in research and development.

Chemical Identity and Structure

Pentaerythrityl Tetraisostearate is the ester of pentaerythritol and isostearic acid. The "189" in TEGOSOFT® 189 is a trade name identifier and not part of the formal chemical nomenclature.

- IUPAC Name: [3-(16-methylheptadecanoyloxy)-2,2-bis(16-methylheptadecanoyloxymethyl)propyl] 16-methylheptadecanoate[1]
- CAS Number: 178535-83-6; 62125-22-8[1]
- Chemical Formula: $C_{77}H_{148}O_8$ [1]

The chemical structure of Pentaerythrityl Tetraisostearate is characterized by a central neopentane core derived from pentaerythritol, with four branched-chain isostearic acid molecules attached via ester linkages. This highly branched structure contributes to its low freezing point, high viscosity, and excellent spreadability on the skin.

Physicochemical Properties

The physical and chemical properties of TEGOSOFT® 189 are summarized in the table below. These properties are critical for formulation development, ensuring compatibility with other excipients and predicting the stability and performance of the final product.

Property	Value	Reference
Molecular Weight	1202.02 g/mol	[1]
Appearance	Clear, viscous liquid	
Odor	Odorless to faint characteristic odor	
Boiling Point	> 250 °C	
Melting Point	Not applicable (liquid at room temperature)	
Density	Approximately 0.950 g/cm ³ at 25°C	
Viscosity	Approximately 1,800 - 2,200 mPa·s at 20°C	
Solubility	Soluble in oils and organic solvents; insoluble in water.	
Refractive Index	Approximately 1.473 at 25°C	

Applications in Pharmaceutical and Cosmetic Formulations

TEGOSOFT® 189 is a multifunctional ingredient valued for its emollient, moisturizing, and solvent properties. Its applications are extensive and include:

- **Topical Drug Delivery:** As a vehicle for lipophilic active pharmaceutical ingredients (APIs), enhancing their solubility and skin penetration.
- **Dermatological Formulations:** In creams, lotions, and ointments for its moisturizing and barrier-enhancing properties, providing a non-greasy, smooth skin feel.
- **Cosmetics:** In a wide range of products including lipsticks, foundations, and sunscreens, where it acts as a binder, dispersant for pigments, and imparts a long-lasting, glossy finish.
- **Hair Care:** In conditioners and styling products to improve combability and impart a healthy sheen.

Experimental Protocols

The quality and consistency of TEGOSOFT® 189 are crucial for its performance in final formulations. The following are representative experimental protocols for its analysis.

Identification by Infrared (IR) Spectroscopy

Methodology:

- Obtain the infrared absorption spectrum of a thin film of the sample between potassium bromide plates.
- Compare the resulting spectrum with a reference spectrum of Pentaerythrityl Tetraisostearate.
- The spectrum should exhibit characteristic absorption bands corresponding to the ester carbonyl group (C=O stretch) at approximately 1740 cm^{-1} and C-O stretching vibrations.

Assay by Gas Chromatography (GC)

This method is suitable for determining the purity of Pentaerythrityl Tetraisostearate and quantifying related substances.

Chromatographic Conditions:

- Column: A suitable capillary column, such as a 30 m x 0.25 mm column coated with a 0.25 μm film of 5% phenyl methylpolysiloxane.
- Carrier Gas: Helium or Hydrogen at an appropriate flow rate.
- Injector Temperature: 320°C.
- Detector: Flame Ionization Detector (FID) at 350°C.
- Temperature Program:
 - Initial Temperature: 150°C, hold for 2 minutes.
 - Ramp: Increase to 340°C at a rate of 15°C/minute.
 - Final Hold: Hold at 340°C for 15 minutes.

Procedure:

- Standard Preparation: Prepare a standard solution of known concentration of Pentaerythrityl Tetraisostearate reference standard in a suitable solvent (e.g., isooctane).
- Sample Preparation: Prepare a sample solution of the material under investigation at the same concentration as the standard solution.
- Injection: Inject equal volumes (e.g., 1 μL) of the standard and sample solutions into the gas chromatograph.
- Analysis: Record the chromatograms and calculate the percentage purity of the sample by comparing the peak area of the main peak in the sample chromatogram to that in the standard chromatogram.

Determination of Acid Value

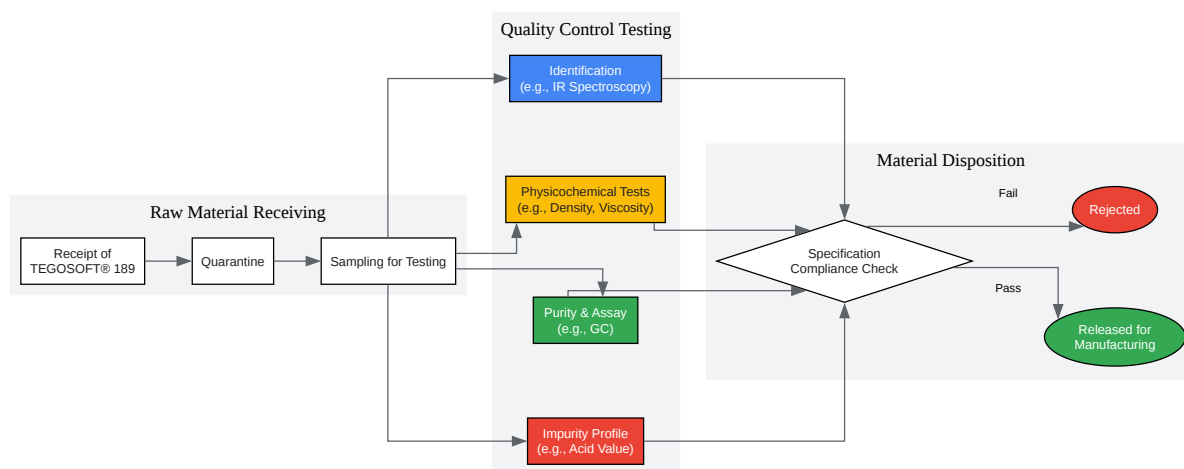
Methodology:

- Accurately weigh approximately 5 g of the sample into a flask.

- Add 50 mL of a neutralized solvent mixture (e.g., equal parts of ethanol and diethyl ether, neutralized to phenolphthalein).
- Add a few drops of phenolphthalein indicator.
- Titrate with 0.1 N potassium hydroxide solution until a permanent pink color is observed.
- Calculate the acid value using the formula: $\text{Acid Value} = (5.61 \times V \times N) / W$ Where:
 - V = volume of potassium hydroxide solution used (in mL)
 - N = normality of the potassium hydroxide solution
 - W = weight of the sample (in g)

Visualization of Quality Control Workflow

The following diagram illustrates a typical workflow for the quality control of incoming TEGOSOFT® 189 raw material.



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Caption: Quality Control Workflow for TEGOSOFT® 189.

Safety and Handling

TEGOSOFT® 189 is considered safe for use in cosmetic and topical pharmaceutical applications. The Cosmetic Ingredient Review (CIR) Expert Panel has reviewed the safety of pentaerythrityl tetraesters and concluded that they are safe as cosmetic ingredients in the present practices of use and concentration. As with any chemical, appropriate personal protective equipment should be worn when handling the neat material. For detailed safety information, refer to the manufacturer's Safety Data Sheet (SDS).

Conclusion

TEGOSOFT® 189 (Pentaerythrityl Tetraisostearate) is a well-characterized and versatile emollient with a favorable safety profile. Its unique physicochemical properties make it a valuable excipient in a wide array of cosmetic and pharmaceutical formulations. The analytical methods outlined in this guide provide a framework for ensuring the quality and consistency of this material in research and development settings.

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References

- 1. Quantification of pentaerythritol tetrastearate, a mold release agent used in polycarbonate, by non-aqueous RP HPLC method - PubMed [pubmed.ncbi.nlm.nih.gov]
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